

ZD-7155 Disposal & Handling: Operational Safety Guide

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Compound of Interest

Compound Name: ZD-7155
Cat. No.: B1228687

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Part 1: Core Directive & Operational Summary

Immediate Action Required: Treat **ZD-7155** as a High-Potency Active Pharmaceutical Ingredient (HPAPI). Due to its nanomolar affinity (IC₅₀ = 3.8 nM) for Angiotensin II type 1 receptors, this compound presents significant pharmacological risks if aerosolized or introduced into municipal water systems.

The Golden Rule of **ZD-7155** Disposal: Zero Drain Disposal. Under no circumstances should **ZD-7155** (solid or solution) be flushed down laboratory sinks. Its biological stability and potency necessitate incineration or certified hazardous chemical waste processing.

Part 2: Physicochemical Properties & Waste Classification

To ensure compatibility with your facility's waste streams, verify the specific formulation (usually Hydrochloride salt) against these parameters.

Property	Data	Operational Implication
Chemical Name	ZD-7155 Hydrochloride	Labeling requirement for waste tags.
CAS Number	146709-78-6	Required for regulatory tracking (EPA/RCRA).
Solubility (DMSO)	~250 mg/mL	High concentration stocks; treat as Organic Solvent Waste.
Solubility (Water)	~4.17 mg/mL (w/ warming)	Aqueous dilutions; treat as Toxic Aqueous Waste.
Bioactivity	AT1 Antagonist (IC50=3.8 nM)	Extreme potency; requires double-bagging of solids.
Physical State	Solid (White to Yellow)	High inhalation risk during weighing; use fume hood.

Part 3: Step-by-Step Disposal Protocols

As a Senior Application Scientist, I advocate for a "Stream-Segregated" approach. Mixing incompatible waste streams is the most common cause of laboratory accidents and regulatory fines.

Protocol A: Disposal of Solid Waste (Pure Compound)

Applicability: Expired powder, spill cleanup residues, or weighing paper.

- **Containment:** Do not throw loose powder into general trash. Place the material inside a sealable secondary container (e.g., a 50mL conical tube or a heavy-duty Ziploc bag).
- **Labeling:** Affix a hazardous waste tag immediately. Mark as "Solid Chemical Waste: Toxic."
- **Segregation:** Deposit into the facility's Solid Hazardous Waste Drum (usually the black or blue wide-mouth barrel).

- Why? Loose powder can aerosolize when the main waste drum is opened, exposing future users. Double-containment prevents this "puff" effect.

Protocol B: Disposal of Liquid Waste (Stock Solutions)

Applicability: DMSO stocks or cell culture media containing **ZD-7155**.

- Analyze the Solvent:
 - If DMSO/Ethanol based: Dispose into Non-Halogenated Organic Solvent Waste.
 - If Aqueous (Water/Buffer) based: Dispose into Aqueous Toxic Waste.
- Rinse & Deactivate:
 - Triple-rinse the empty stock vial with a small volume of Ethanol.
 - Add the rinsate to the Organic waste stream.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) Ethanol solubilizes residual lipophilic compound better than water, ensuring the glass is truly "RCRA empty" before glass recycling.

Protocol C: Contaminated Debris (The "Hidden" Hazard)

Applicability: Pipette tips, gloves, and paper towels used during handling.

- Pipette Tips: Eject directly into a dedicated solid waste container inside the fume hood. Do not let tips sit on the bench.
- Gloves: If you handled high concentrations (>10 mM), dispose of gloves as Solid Chemical Waste. For trace handling, standard lab trash is generally acceptable unless visible contamination is present.

Part 4: Decontamination & Spill Response

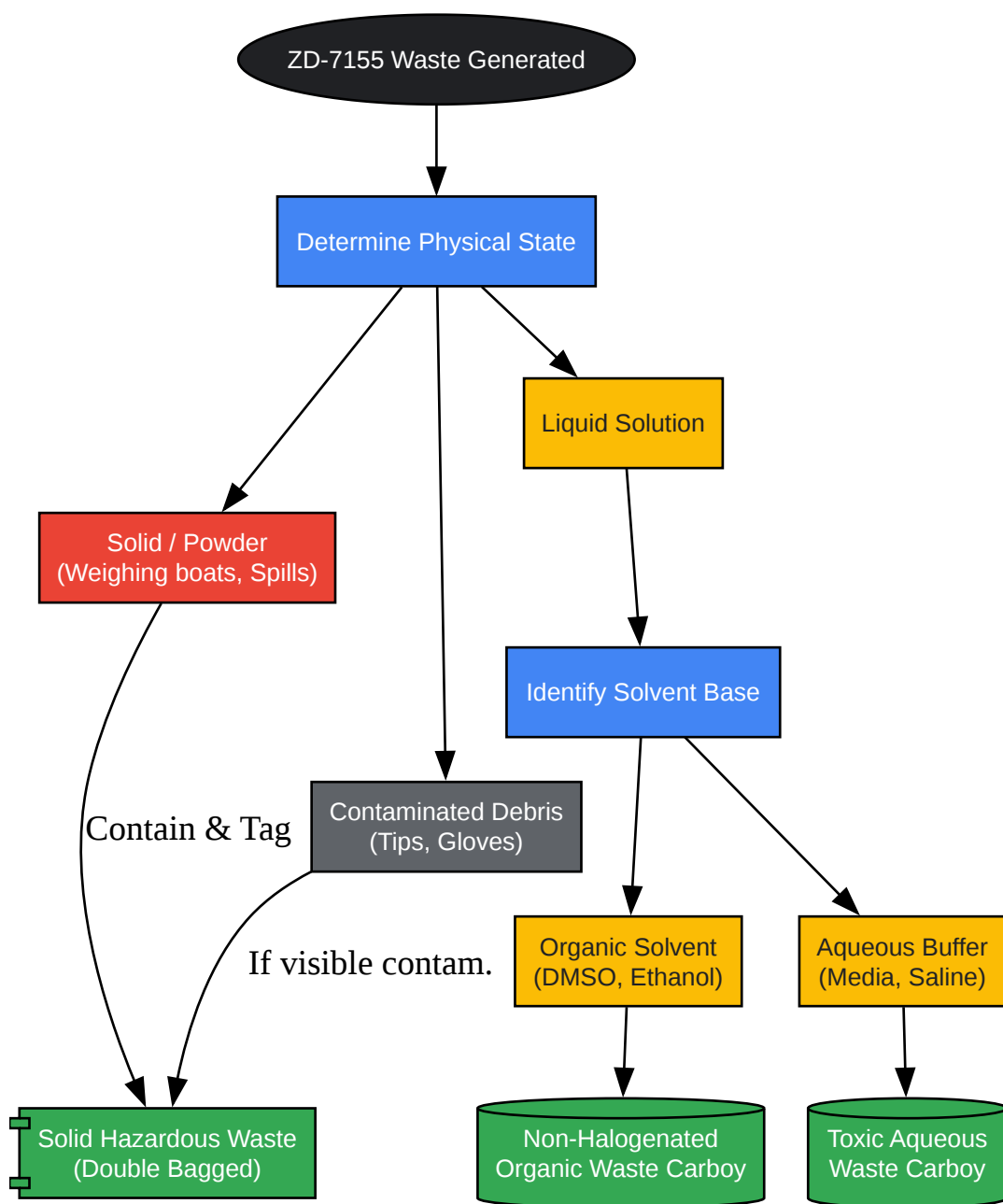
If **ZD-7155** is spilled on the benchtop or balance:

- Isolate: Mark the area. Put on fresh nitrile gloves and an N95 mask (if powder is loose).

- Solubilize: Do not use dry paper towels (spreads dust). Dampen a paper towel with 70% Ethanol or DMSO.
 - Scientific Logic:[1][4][5] **ZD-7155** is highly soluble in DMSO and moderately in alcohol. Water alone may cause the hydrophobic regions of the molecule to adhere to surface micropores.
- Wipe: Wipe from the outside of the spill toward the center.
- Wash: Follow with a soap and water wash to remove the solvent residue.
- Disposal: Place all cleanup materials into the Solid Hazardous Waste bin.

Part 5: Visualized Workflow (Decision Logic)

The following diagram illustrates the critical decision-making process for **ZD-7155** waste streams to ensure compliance and safety.



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Figure 1: Decision matrix for segregating **ZD-7155** waste streams based on physical state and solvent composition.

Part 6: Scientific Rationale & Safety (The "Why")

Why strict segregation? **ZD-7155** is a specific Angiotensin II Type 1 (AT1) receptor antagonist. In pharmacological research, it is often dissolved in DMSO for stock solutions.

- The Risk: Pouring DMSO-based stocks into an aqueous waste carboy containing bleach (sodium hypochlorite) can result in an exothermic reaction or the release of toxic volatiles.
- The Fix: Always segregate organic solvents from aqueous waste.

Why no drain disposal? While **ZD-7155** is not always classified as a "P-list" acutely toxic waste by the EPA (unlike Sodium Azide or Cyanide), it is a bioactive cardiovascular agent. Conventional wastewater treatment plants are not designed to filter out complex small-molecule inhibitors. Releasing this into the water table introduces risks to aquatic life and downstream water quality.

References

- U.S. Environmental Protection Agency (EPA). (2024). Management of Hazardous Waste Pharmaceuticals. Retrieved from [[Link](#)]
- National Institutes of Health (NIH). (2022). NIH Waste Disposal Guide. Retrieved from [[Link](#)]

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Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 3. [stericycle.com](https://www.stericycle.com) [[stericycle.com](https://www.stericycle.com)]
- 4. Hypotensive effect of ZD7155, an angiotensin II receptor antagonist, parallels receptor occupancy in two-kidney, one-clip Goldblatt hypertensive rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. file.medchemexpress.com [file.medchemexpress.com]
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